

# Application Notes and Protocols for MAZ51

## Intraperitoneal Injection in Mice

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### Compound of Interest

Compound Name: MAZ51

Cat. No.: B1245357

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and intraperitoneal (i.p.) administration of **MAZ51** in mice for preclinical research. **MAZ51** is a potent and selective inhibitor of Vascular Endothelial Growth Factor Receptor 3 (VEGFR-3) tyrosine kinase, a key regulator of lymphangiogenesis.<sup>[1][2]</sup> It has been demonstrated to inhibit tumor growth and metastasis in various cancer models.<sup>[3][4]</sup>

## Data Presentation

### Chemical and Physical Properties of MAZ51

Property	Value	Source
CAS Number	163655-37-6	[1][5][6]
Molecular Formula	C <sub>21</sub> H <sub>18</sub> N <sub>2</sub> O	[5][7]
Molecular Weight	314.38 g/mol	[2]
Appearance	Orange to red solid	[7]
Purity	≥95% (HPLC)	[5]
Solubility	- DMSO: 8.33 - 63 mg/mL (may require warming and sonication) - Insoluble in water and ethanol	[1][2][7]
Storage	Store solid at -20°C for up to 4 years. Stock solutions in DMSO can be stored at -20°C for up to 6 months. It is recommended to prepare fresh solutions for use.	[5][8]

## In Vivo Administration Data for MAZ51

Parameter	Details	References
Animal Model	Mice (e.g., BALB/c, C57BL/6j)	[4][9][10]
Route of Administration	Intraperitoneal (i.p.) injection	[1][4][7][9]
Dosage Range	8 - 10 mg/kg body weight	[1][7][9]
Dosing Frequency	Daily or every other day	[7][11]
Reported Vehicle Solutions	- 8.5% DMSO, 0.5% carboxymethylcellulose sodium, 0.4% polysorbate 80 in saline - DMSO, PEG300, Tween80, and ddH <sub>2</sub> O - DMSO and corn oil	[2][9][11]

## Experimental Protocols

### Preparation of MAZ51 for Intraperitoneal Injection

This protocol describes the preparation of a **MAZ51** solution for i.p. injection in mice at a dosage of 10 mg/kg. Adjustments can be made based on the specific requirements of the study.

Materials:

- **MAZ51** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Carboxymethylcellulose sodium (CMC), low viscosity
- Polysorbate 80 (Tween 80)
- Sterile saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Sterile syringes and needles (25-27 gauge)[12]
- Vortex mixer
- Sonicator (optional)
- Warming block or water bath

Procedure:

- Calculate the required amount of **MAZ51**:
  - For a 25 g mouse, the dose is 0.25 mg (10 mg/kg).
  - For a cohort of 10 mice, you will need at least 2.5 mg, plus extra for pipetting loss. It is advisable to prepare a slightly larger volume.

- Prepare the vehicle solution (Example based on a published study<sup>[9]</sup>):
  - To prepare 1 mL of vehicle, combine:
    - 85  $\mu$ L DMSO
    - 5 mg CMC
    - 4  $\mu$ L Polysorbate 80
    - Bring the final volume to 1 mL with sterile saline.
  - Mix thoroughly using a vortex mixer until the CMC is fully dissolved. Gentle warming may be required.
- Dissolve **MAZ51**:
  - Weigh the required amount of **MAZ51** and place it in a sterile microcentrifuge tube.
  - Add the appropriate volume of the prepared vehicle to achieve the desired final concentration (e.g., to inject 150  $\mu$ L per 25g mouse at 10 mg/kg, the concentration should be approximately 1.67 mg/mL).
  - Vortex the solution vigorously.
  - If **MAZ51** does not fully dissolve, sonicate the tube for 5-10 minutes or warm it to 37°C.<sup>[1]</sup>  
<sup>[7]</sup> Note: **MAZ51** is unstable in solution; it is highly recommended to prepare it fresh before each use.<sup>[1]</sup><sup>[7]</sup>
- Final Preparation:
  - Visually inspect the solution to ensure there are no precipitates.
  - Draw the solution into appropriately sized sterile syringes with 25-27 gauge needles.

## Intraperitoneal Injection Procedure in Mice

Pre-Procedure:

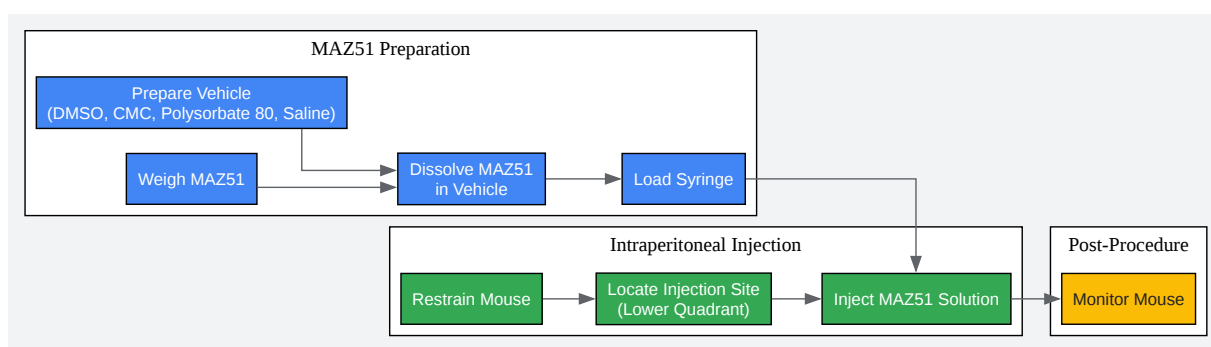
- Ensure the procedure is approved by the Institutional Animal Care and Use Committee (IACUC).
- Handle mice gently to minimize stress.
- Warm the **MAZ51** solution to room temperature if it was refrigerated.

Procedure (Two-person technique is recommended)[12]:

- Restraint:
  - The first person restrains the mouse by grasping the loose skin at the scruff of the neck. The tail can be secured with the same hand or by the little finger of the hand holding the scruff.
  - The mouse is tilted slightly with its head pointing downwards to allow the abdominal organs to move away from the injection site.
- Locate the Injection Site:
  - The injection should be administered in the lower right or left abdominal quadrant to avoid the cecum, bladder, and other vital organs.[12]
- Injection:
  - The second person will perform the injection.
  - Insert the needle (bevel up) at a 30-40 degree angle into the abdominal cavity.[12] The depth of insertion will depend on the size of the mouse, typically about 0.5 cm.
  - Gently aspirate to ensure the needle has not entered a blood vessel or organ. If blood or any fluid is aspirated, discard the syringe and prepare a new one.
  - Slowly inject the calculated volume of the **MAZ51** solution. The maximum recommended injection volume for a mouse is 10 ml/kg.[12]
- Post-Procedure:

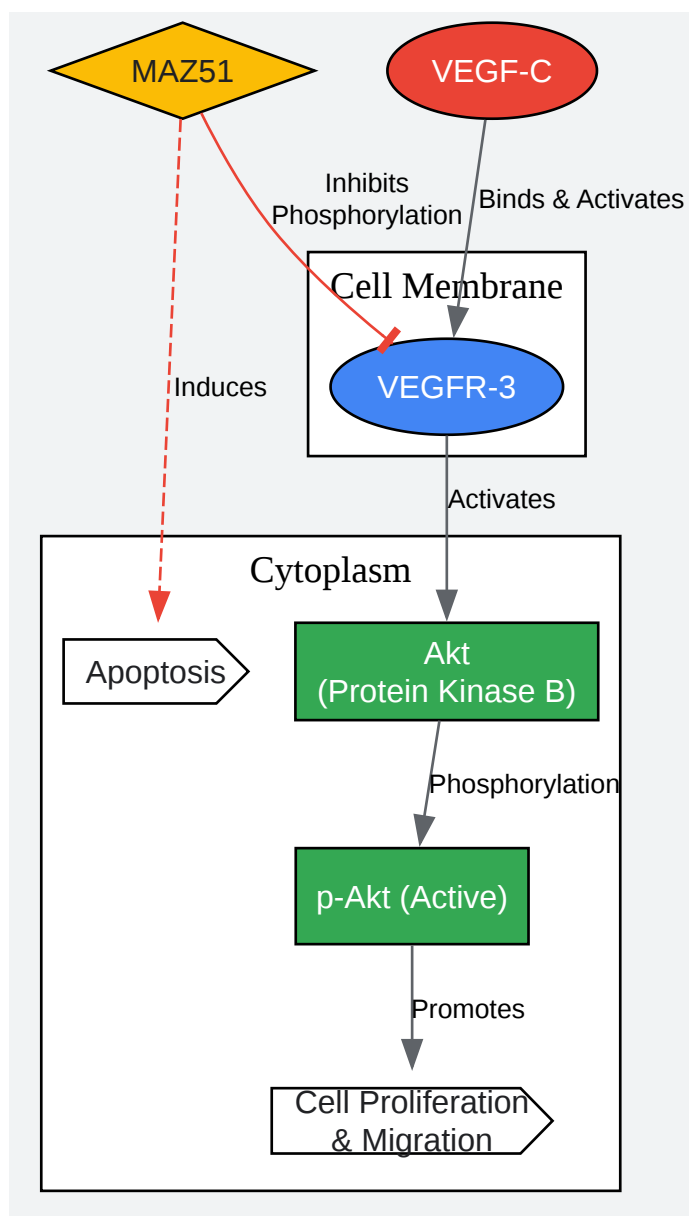
- Withdraw the needle smoothly.
- Return the mouse to its cage and monitor for any signs of distress, such as lethargy, abdominal swelling, or signs of pain.

## Visualizations



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Caption: Experimental Workflow for **MAZ51** Intraperitoneal Injection in Mice.



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Caption: **MAZ51** Mechanism of Action via VEGFR-3 Signaling Pathway.

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